

cyclohexylurea CAS number and molecular formula

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Compound of Interest

Compound Name: Cyclohexylurea

Cat. No.: B1359919

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An In-depth Technical Guide to Cyclohexylurea

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyclohexylurea** (CAS No: 698-90-8), a versatile chemical intermediate. The document details its chemical and physical properties, outlines established synthesis protocols, and explores its applications, particularly its role as a precursor in the synthesis of agrochemicals and its potential in pharmaceutical development.

Core Compound Information

Cyclohexylurea, also known as N-cyclohexylurea or 1-cyclohexylurea, is a monosubstituted urea derivative. Its fundamental chemical identity is crucial for its application in further chemical syntheses.

CAS Number: 698-90-8[1][2]

Molecular Formula: C₇H₁₄N₂O[1][2]

Table 1: Chemical Identifiers and Physical Properties

Identifier/Property	Value	Source(s)
CAS Number	698-90-8	[1] [2]
Molecular Formula	C ₇ H ₁₄ N ₂ O	[1] [2]
Molecular Weight	142.20 g/mol	[1] [3]
IUPAC Name	cyclohexylurea	[4]
Synonyms	1-Cyclohexylurea, N-Cyclohexylurea	[2]
Appearance	White crystalline powder/solid	[3]
Melting Point	194-196 °C	[3]

Synthesis of Cyclohexylurea

The most common and industrially viable method for synthesizing **cyclohexylurea** is the reaction of cyclohexylamine with urea in an aqueous medium. Alternative methods have also been described, such as the reaction of cyclohexyl isocyanate with ammonia or using silicon tetrakisocyanate.[\[5\]](#)

Experimental Protocol 1: Synthesis from Cyclohexylamine and Urea

This protocol is adapted from established industrial processes for the preparation of monocyclohexylurea.[\[6\]](#)[\[7\]](#)

Materials:

- Cyclohexylamine (e.g., 495 g, 5.0 mol)
- Urea (e.g., 390 g, 6.5 mol)
- Deionized Water (e.g., 750 mL)

Equipment:

- Round-bottom flask of appropriate size
- Reflux condenser
- Heating mantle with stirring capability
- Suction filtration apparatus (e.g., Büchner funnel)

Procedure:

- To a round-bottom flask, add cyclohexylamine, urea, and water.[\[6\]](#)[\[7\]](#)
- Heat the mixture to reflux with continuous stirring. The reaction commences with the evolution and splitting off of ammonia.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Continue heating under reflux until the evolution of ammonia ceases, indicating the completion of the reaction.[\[6\]](#)[\[7\]](#)[\[8\]](#) As the reaction progresses, N-**cyclohexylurea** may begin to precipitate from the solution.[\[7\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Collect the precipitated solid product by suction filtration.[\[6\]](#)[\[7\]](#)
- Wash the collected product with water and dry to obtain N-**cyclohexylurea**.[\[7\]](#)
- A yield of 90-96% can be expected based on the limiting reagent, cyclohexylamine.[\[7\]](#)[\[8\]](#)

Experimental Protocol 2: Synthesis using Silicon Tetraisocyanate

This method provides an alternative route using a different isocyanate source.[\[5\]](#)

Materials:

- Silicon Tetraisocyanate (0.1 mole)
- Cyclohexylamine (0.4 mole)

- Anhydrous Benzene
- Isopropyl Alcohol

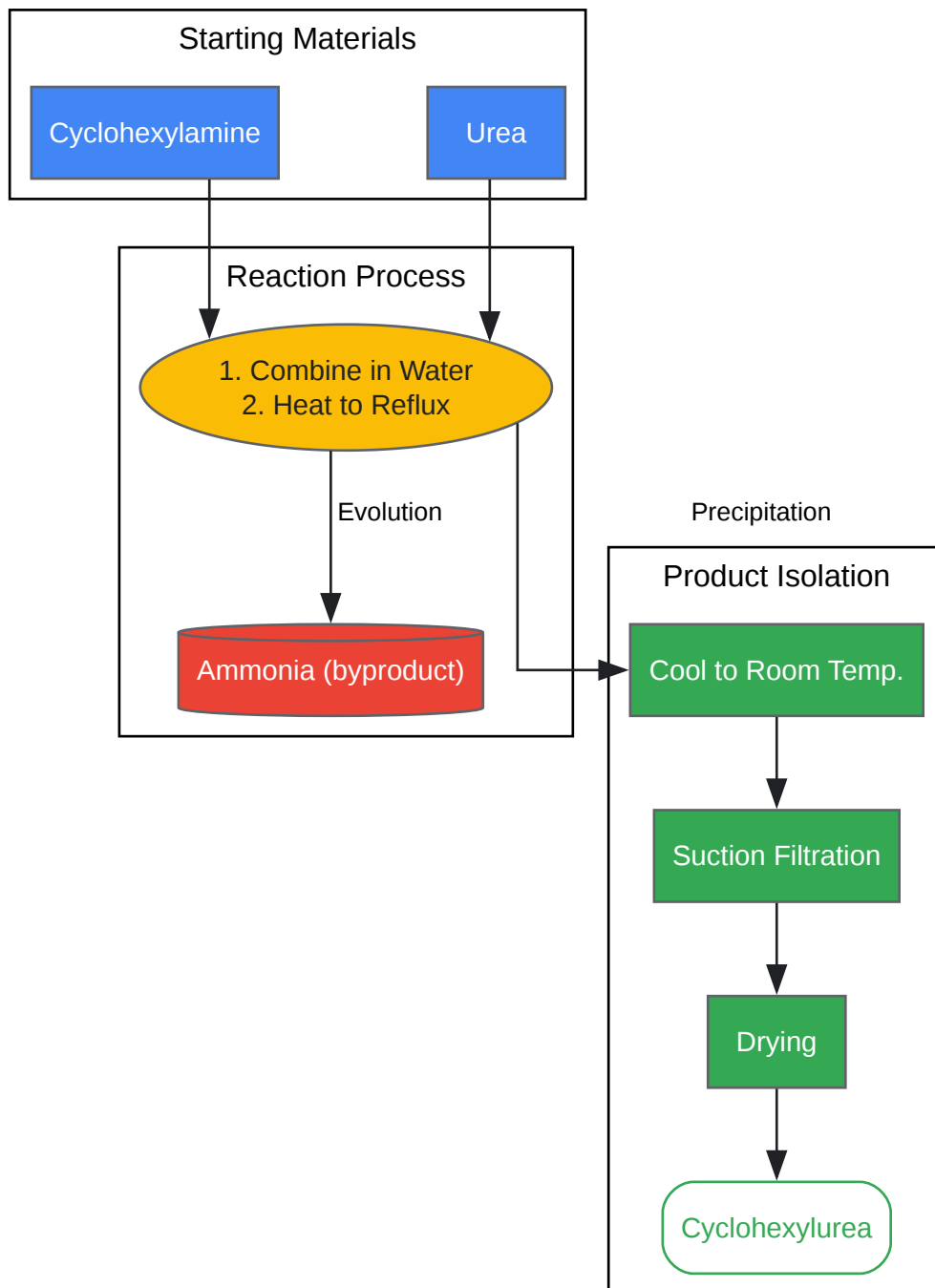
Equipment:

- Round-bottom flask
- Stirring apparatus
- Rotary evaporator
- Reflux condenser
- Filtration apparatus (coarse-grade sintered-glass funnel with Celite®)

Procedure:

- Slowly add a solution of cyclohexylamine in anhydrous benzene to a stirred solution of silicon tetraisocyanate in anhydrous benzene. The reaction is mildly exothermic.[\[5\]](#)
- Once the addition is complete and the initial exothermic reaction has subsided, heat the mixture at reflux for 30 minutes.[\[5\]](#)
- Remove the benzene using a rotary evaporator.[\[5\]](#)
- Add dilute isopropyl alcohol to the residue and heat the resulting mixture at reflux for 30 minutes.[\[5\]](#)
- Filter the hot mixture through a layer of Celite® in a sintered-glass funnel.[\[5\]](#)
- Evaporate the combined filtrates to dryness to yield crude **cyclohexylurea**.[\[5\]](#)
- The crude product can be recrystallized from isopropyl alcohol to yield pure **cyclohexylurea**.[\[5\]](#)

Synthesis Workflow of Cyclohexylurea



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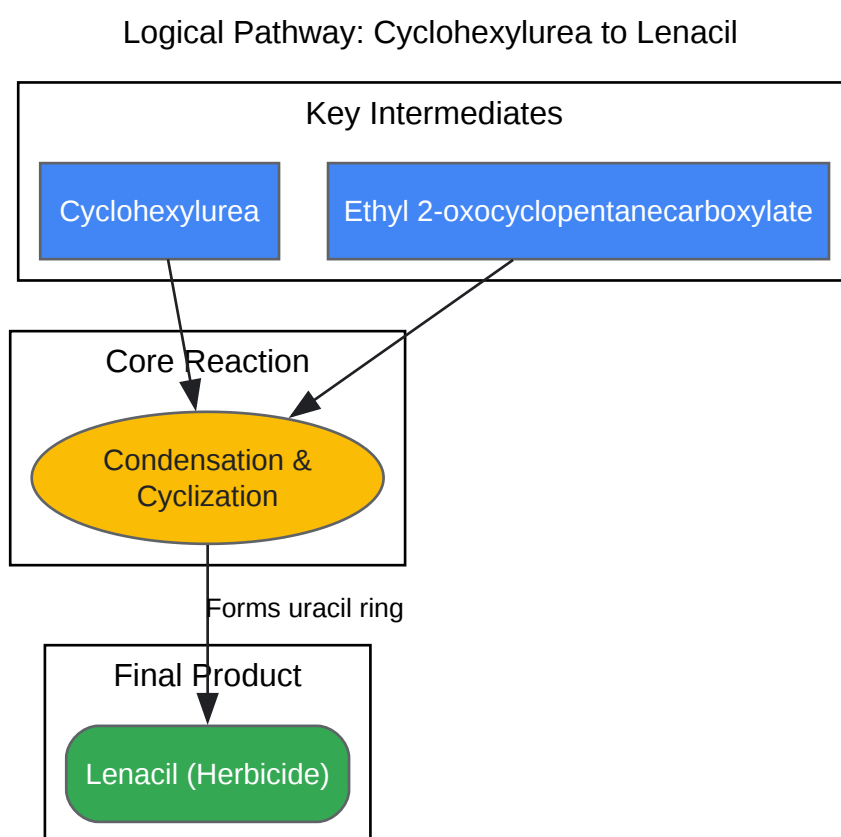
Caption: Experimental workflow for the synthesis of **cyclohexylurea**.

Applications in Chemical Synthesis

Cyclohexylurea is a valuable building block in organic synthesis, primarily serving as an intermediate in the production of more complex molecules.[3][9]

Role in Agrochemicals

A significant application of **cyclohexylurea** is in the manufacturing of herbicides. It is a key precursor to Lenacil, a uracil-based herbicide used for weed control.[4][6] The synthesis involves the condensation and cyclization of **cyclohexylurea** with ethyl 2-oxocyclopentanecarboxylate.[6]



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Caption: Role of **Cyclohexylurea** as a precursor in Lenacil synthesis.

Use in Pharmaceutical and Materials Science

Cyclohexylurea is utilized as an intermediate in the synthesis of various pharmaceutical compounds.[3] The urea functional group is a common motif in medicinal chemistry, known for its ability to form hydrogen bonds with biological targets.[10] While specific, direct biological

activities of **cyclohexylurea** are not extensively documented, its role as a structural component in larger, active molecules is well-established. It is important to distinguish **cyclohexylurea** from its analogue, N,N'-dicyclohexylurea (DCU), which is a known potent inhibitor of soluble epoxide hydrolase (sEH).[11]

Beyond pharmaceuticals, **cyclohexylurea** finds application as a corrosion inhibitor in metalworking fluids and as a stabilizer in the production of polyurethane foams.

Biological Activity

The biological profile of **cyclohexylurea** itself is not as extensively studied as that of related compounds like dicyclohexylurea. It is recognized as an environmental transformation product of the herbicide Lenacil.[4] Some general sources suggest potential antifungal and antibacterial properties, but specific data from targeted studies are limited.[6] For drug development professionals, its primary value lies in its function as a synthetic intermediate rather than as a bioactive agent itself.[3][9]

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